

Proper Disposal of 2-Ethylbenzamide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Ethylbenzamide

Cat. No.: B1283469

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For immediate release: Accurate and safe disposal of chemical waste is paramount in any research and development setting. This document provides essential guidance on the proper disposal procedures for **2-Ethylbenzamide**, ensuring the safety of laboratory personnel and compliance with environmental regulations. This information is intended for researchers, scientists, and drug development professionals who handle this chemical.

Understanding the Hazards and Disposal Regulations

While a specific Safety Data Sheet (SDS) detailing the Globally Harmonized System (GHS) classification for **2-Ethylbenzamide** is not readily available, data from closely related benzamide derivatives suggest that it should be handled as a hazardous substance. For instance, N-Ethylbenzamide is classified as harmful if swallowed (H302). Benzamide itself is suspected of causing genetic defects (H341) and is also harmful if swallowed. Therefore, **2-Ethylbenzamide** waste must not be disposed of in standard trash or poured down the drain.

All chemical waste must be managed according to local, state, and federal regulations. The primary route for the disposal of **2-Ethylbenzamide** is through a licensed chemical waste disposal company.

Summary of Key Data

For quick reference, the following table summarizes the essential physical and chemical properties of **2-Ethylbenzamide**.

Property	Value
Molecular Formula	C ₉ H ₁₁ NO
Molar Mass	149.19 g/mol
Melting Point	151-152 °C
Boiling Point	272.6 °C (Predicted)
Density	1.058 g/cm ³ (Predicted)

Step-by-Step Disposal Protocol

Follow these procedures to ensure the safe handling and disposal of **2-Ethylbenzamide**:

- **Personal Protective Equipment (PPE):** Before handling **2-Ethylbenzamide**, ensure you are wearing appropriate PPE, including safety goggles, chemical-resistant gloves (nitrile or neoprene), and a lab coat.
- **Waste Collection:**
 - Collect all solid and liquid waste containing **2-Ethylbenzamide** in a designated, leak-proof, and chemically compatible container.
 - Do not mix **2-Ethylbenzamide** waste with other incompatible waste streams.
 - The container must be clearly labeled as "Hazardous Waste: **2-Ethylbenzamide**" and include the date of accumulation.
- **Storage:**
 - Store the waste container in a designated satellite accumulation area that is secure and away from general laboratory traffic.
 - Ensure the storage area is well-ventilated.

- Keep the container tightly sealed when not in use.
- Disposal:
 - Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
 - Provide the disposal company with a complete and accurate description of the waste.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **2-Ethylbenzamide**.

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